Properties of Fluorinated Indazole Derivatives: A Technical Guide

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Compound of Interest

Compound Name:	*6-Fluoro-3-hydroxy-4-methoxyindazole*
CAS No.:	*887569-53-1*
Cat. No.:	*B3295120*

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Executive Summary

The indazole scaffold (benzo[c]pyrazole) represents a privileged structure in medicinal chemistry, offering a versatile template for kinase inhibition, anti-inflammatory agents, and CNS-active drugs.[1] The strategic incorporation of fluorine into the indazole core is a high-impact optimization tactic. It modulates physicochemical properties (pKa, lipophilicity), blocks metabolic hotspots (preventing oxidative debromination or hydroxylation), and alters protein-ligand binding electrostatics without significantly changing steric bulk.[1]

This guide provides a technical analysis of fluorinated indazole derivatives, focusing on structure-property relationships (SPR), synthetic methodologies, and validated experimental protocols for researchers.

Part 1: Physicochemical Impact of Fluorination

The introduction of fluorine atoms onto the indazole ring induces profound electronic and steric changes. The high electronegativity of fluorine (

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) creates a strong inductive effect (

), while its lone pairs can offer a weak mesomeric donation (

).[1]

Acid-Base Modulation (pKa)

Indazoles are amphoteric, possessing a basic pyridine-like nitrogen (

) and an acidic pyrrole-like nitrogen (

-H).[1] Fluorination drastically shifts these ionization constants, affecting solubility and bioavailability.

Table 1: Comparative Physicochemical Properties of Fluorinated Indazoles

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Derivative	Position of F	pKa (-H)	pKa (H)	LogP Shift	Metabolic Stability Effect
Unsubstituted	-	Ref (13.[1]8)	Ref (1.3)	Ref (1.82)	Vulnerable to CYP oxidation
3-Fluoro	C-3	-1.5 to -2.0	-1.0	+0.4	Blocks C3-oxidation (major hotspot)
4-Fluoro	C-4	-0.8	-0.5	+0.25	Modulates H-bond donor acidity
5-Fluoro	C-5	-0.5	-0.3	+0.25	Blocks aromatic hydroxylation
6-Fluoro	C-6	-0.4	-0.2	+0.25	Enhances ROCK1 potency (Case Study)
7-Fluoro	C-7	-1.2	-0.8	+0.3	Increases -H acidity significantly

Note: Values are approximate relative shifts based on Hammett substituent constants and experimental data for azoles.

Metabolic Stability & Bioisosterism

- C-3 Blocking: The C-3 position is electron-rich and prone to oxidative metabolism.[1] Substitution with Fluorine (C-F bond energy ~116 kcal/mol vs C-H ~99 kcal/mol) effectively

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blocks this degradation pathway.

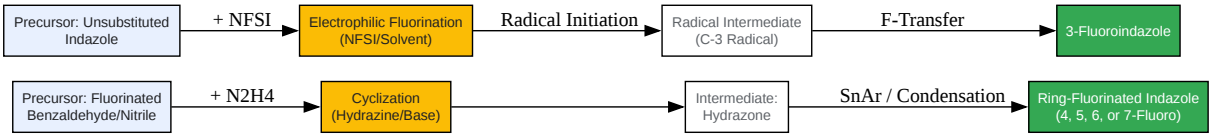
- Electronic Shielding: Fluorination at C-5 or C-6 deactivates the benzene ring towards electrophilic attack by Cytochrome P450 enzymes, extending half-life (

).[1]

Part 2: Synthetic Methodologies

Synthesis of fluorinated indazoles typically follows two distinct logic paths: De Novo Cyclization (building the ring with F already in place) or Late-Stage Functionalization (adding F to the intact scaffold).

Pathway Logic Visualization



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Figure 1: Dual synthetic strategies for accessing fluorinated indazole derivatives.

Part 3: Experimental Protocols

Protocol A: Green Synthesis of 3-Fluoro-2-phenyl-2H-indazole

Context: Direct C-3 fluorination of indazoles is challenging due to the stability of the heterocycle.[1] This metal-free protocol uses N-fluorobenzenesulfonimide (NFSI) in water, leveraging a radical mechanism.[1][2][3]

Materials:

- 2-Phenyl-2H-indazole (0.2 mmol)[1]

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- N-Fluorobenzenesulfonimide (NFSI) (0.3 mmol, 1.5 equiv)[1][3]
- Distilled Water (2.0 mL)
- Reaction tube (sealed)[1][4]

Methodology:

- Charge: Add 2-phenyl-2H-indazole (38.8 mg) and NFSI (94.6 mg) to a reaction tube.
- Solvent: Add 2.0 mL of water. No organic co-solvent is required (heterogeneous mixture).
- Reaction: Seal the tube and heat to 80 °C in a preheated oil bath.
- Agitation: Stir vigorously for 30 minutes. The reaction is fast due to the "on-water" effect which accelerates hydrophobic interactions.
- Monitoring: Monitor by TLC (Ethyl Acetate/Hexane) for the disappearance of the starting indazole.
- Work-up: Cool to room temperature. Extract with Ethyl Acetate (3 x 5 mL).
- Purification: Dry organic layer over anhydrous Na_2SO_4, concentrate in vacuo, and purify via flash column chromatography (Silica gel, EtOAc/Petroleum ether).

Yield: Expect 75-87% yield of the 3-fluoro derivative.[1]

Protocol B: De Novo Synthesis of 6-Fluoroindazole

Context: For ring-fluorinated derivatives (4, 5, 6, 7-position), starting from the corresponding fluorobenzaldehyde is most efficient.[1]

Materials:

- 2,4-Difluorobenzaldehyde (1.0 equiv)[1]
- Hydrazine hydrate (3.0 equiv)[1]
- DMSO (Dimethyl sulfoxide)[1]

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- Potassium Carbonate (

)[1][4]

Methodology:

- Dissolution: Dissolve 2,4-difluorobenzaldehyde in DMSO (0.5 M concentration).
- Addition: Add Hydrazine hydrate (excess is crucial to prevent dimerization).
- Cyclization: Heat the mixture to 100-120 °C for 4-6 hours.
  - Mechanism:[5][6][7] The hydrazine first forms a hydrazone with the aldehyde. The second nitrogen of the hydrazine then performs a nucleophilic aromatic substitution (

) on the ortho-fluorine, closing the ring.
- Quench: Pour the hot reaction mixture onto crushed ice.
- Isolation: The 6-fluoroindazole usually precipitates as a solid. Filter, wash with copious water to remove hydrazine/DMSO.
- Recrystallization: Recrystallize from Ethanol/Water if necessary.

Part 4: Pharmacological Applications & Case Studies[7]

Case Study: Entrectinib (Rozlytrek)

While Entrectinib is a TRK/ROS1 inhibitor, its core structure relies on the indazole scaffold to orient the binding elements.

- Structure: N-[5-(3,5-difluorobenzyl)-1H-indazol-3-yl]...[1]
- Role of Fluorine: The 3,5-difluorobenzyl moiety attached to the indazole is critical. The fluorine atoms increase the lipophilicity of the benzyl tail, improving penetration into the hydrophobic pocket of the kinase domain while metabolically stabilizing the benzyl ring against oxidation.

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Emerging Targets: ROCK1 Inhibitors

Research into Rho-associated kinase (ROCK1) inhibitors has demonstrated that 6-fluoroindazole derivatives significantly outperform their non-fluorinated counterparts.[1]

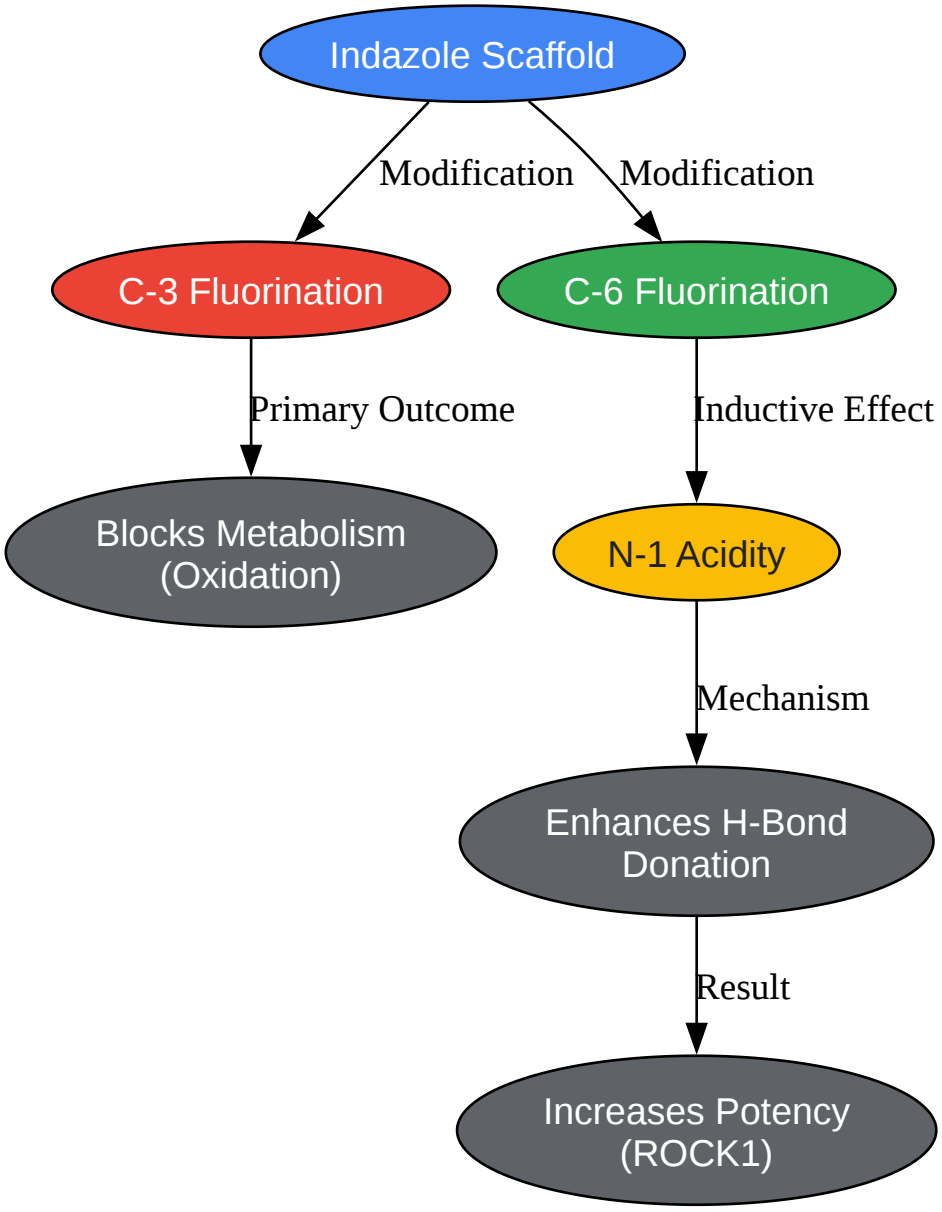
- Data: 6-F substitution resulted in an

  of 14 nM (vs >100 nM for H-analog) and increased oral bioavailability to 61%.[1]

- Rationale: The fluorine at C-6 modulates the pKa of the N-1 hydrogen, strengthening the hydrogen bond interaction with the kinase hinge region (Glu/Leu backbone).

Structure-Activity Relationship (SAR) Logic

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Figure 2: SAR decision tree for fluorinating specific positions on the indazole ring.

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